

Technical Guide on Triallyl Aconitate (CAS No. 13675-27-9) Safety Information

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Compound of Interest

Compound Name: *Triallyl aconitate*

Cat. No.: *B12104131*

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Disclaimer: A comprehensive Safety Data Sheet (SDS) for **triallyl aconitate** (CAS No. 13675-27-9) is not readily available in publicly accessible databases. This guide has been compiled from limited available data and incorporates general principles of laboratory safety for handling chemicals with incomplete hazard information. Researchers, scientists, and drug development professionals should exercise extreme caution and perform a thorough risk assessment before handling this substance. The information provided herein should be supplemented with internal safety protocols and expert consultation.

Introduction

Triallyl aconitate is a chemical compound with the molecular formula C₁₅H₁₈O₆.^[1] Due to the scarcity of detailed safety and toxicological data, a cautious approach is mandatory when handling this substance. This guide summarizes the known physical and chemical properties and provides a framework for safe handling based on general laboratory safety principles.

Physical and Chemical Properties

The available quantitative data for **triallyl aconitate** is limited. The following table summarizes the information sourced from chemical suppliers.^[1]

Property	Value	Source
CAS Number	13675-27-9	ChemicalBook[2]
Molecular Formula	C15H18O6	ChemicalBook[1]
Molecular Weight	294.3 g/mol	ChemicalBook[1]
Boiling Point	108°C at 0.1 mm Hg	ChemicalBook[1]
Density	1.1975 g/cm³ (estimate)	ChemicalBook[1]
Refractive Index	1.4359 (estimate)	ChemicalBook[1]

Hazard Identification and Toxicological Information

There is no specific toxicological data, such as LD50 or LC50 values, available for **triallyl aconitate** in the searched resources. The GHS classification is unknown. In the absence of data, this chemical should be treated as potentially hazardous.

Experimental Protocols

Detailed experimental protocols for the determination of the safety profile of **triallyl aconitate** are not available in the public domain. Standard OECD guidelines for testing of chemicals should be followed to evaluate its toxicological and ecotoxicological properties.

Visualized Workflows and Logical Relationships

Given the lack of specific data for **triallyl aconitate**, the following diagrams illustrate generalized workflows for handling chemicals with unknown hazards and for responding to a chemical spill. These are based on standard laboratory safety protocols.

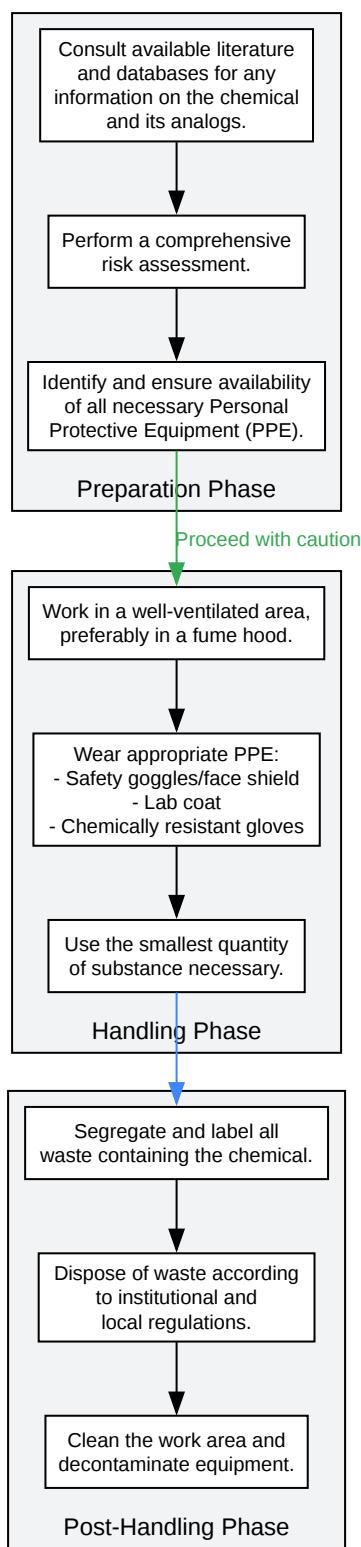


Figure 1: General Workflow for Handling Chemicals with Unknown Hazards

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Caption: Figure 1: General Workflow for Handling Chemicals with Unknown Hazards

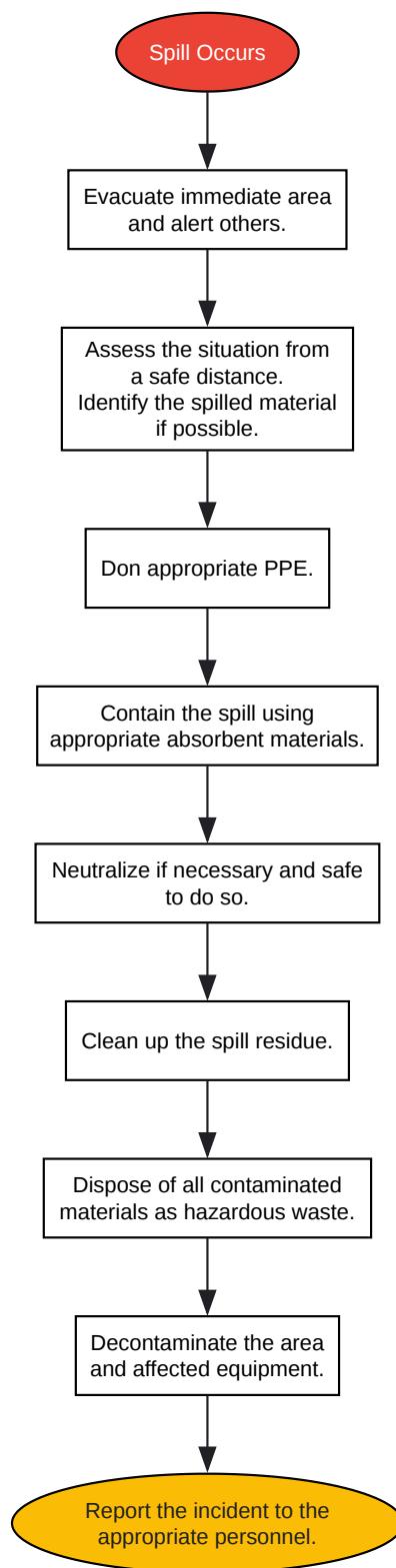


Figure 2: General Chemical Spill Response Protocol

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Caption: Figure 2: General Chemical Spill Response Protocol

Conclusion

The available safety information for **triallyl aconitate** is severely limited. It is imperative for any professional intending to work with this substance to conduct a thorough risk assessment and to handle it with the utmost caution, assuming it to be hazardous. Adherence to stringent safety protocols, including the use of appropriate personal protective equipment and working in a controlled environment such as a fume hood, is essential to minimize potential exposure and ensure laboratory safety. Further research into the toxicological properties of **triallyl aconitate** is necessary to establish a comprehensive safety profile.

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References

- 1. TRIALLYL ACONITATE | 13675-27-9 [m.chemicalbook.com]
- 2. TRIALLYL ACONITATE | 13675-27-9 [amp.chemicalbook.com]
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